

Physical properties and appearance of 2-Amino-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-4-fluorobenzaldehyde

Cat. No.: B111960

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An In-depth Technical Guide on 2-Amino-4-fluorobenzaldehyde

This technical guide provides a comprehensive overview of the physical properties and appearance of **2-Amino-4-fluorobenzaldehyde**, a key intermediate in various synthetic applications. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Structure

2-Amino-4-fluorobenzaldehyde is an aromatic compound featuring an aldehyde group and an amine group attached to a fluorinated benzene ring. Its unique structure, with versatile functional groups, makes it a valuable building block in medicinal chemistry and materials science.^[1]

- IUPAC Name: **2-amino-4-fluorobenzaldehyde**^[2]
- CAS Number: 152367-89-0^{[1][3][4][5][6]}
- Molecular Formula: C₇H₆FNO^{[1][2][4][5][6]}
- Canonical SMILES: C1=CC(=C(C=C1F)N)C=O^[4]
- InChI Key: KTVIOYDHBGVZSL-UHFFFAOYSA-N^[2]

Physicochemical Properties

The physical and chemical properties of **2-Amino-4-fluorobenzaldehyde** are summarized in the table below. These properties are crucial for determining appropriate handling, storage, and reaction conditions.

Property	Value	Reference(s)
Molecular Weight	139.13 g/mol	[1] [4] [5]
Appearance	Off-white to yellow solid	[3]
Boiling Point	267 °C at 760 mmHg	[1] [3] [5]
Density	1.293 g/cm ³	[3]
Flash Point	115 °C	[3]
pKa	-0.66 ± 0.10 (Predicted)	[3]

Storage and Handling

Proper storage is essential to maintain the integrity and purity of **2-Amino-4-fluorobenzaldehyde**.

- Storage Conditions: Recommended storage is at 2-8°C under an inert gas (like nitrogen or argon) in a dry, light-proof, and tightly sealed container.[\[1\]](#)[\[3\]](#)[\[5\]](#) Some suppliers also indicate storage at room temperature or between 10°C and 25°C.[\[4\]](#)[\[6\]](#)
- Purity: Commercially available purity is typically 95% or higher.[\[6\]](#)

Safety Information

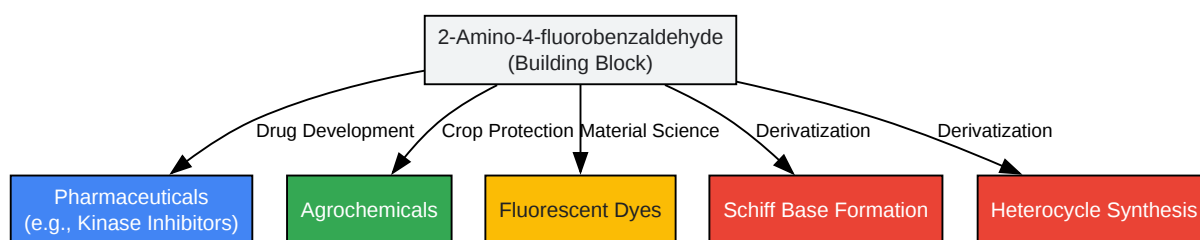
2-Amino-4-fluorobenzaldehyde is considered hazardous. The GHS hazard statements and pictograms are summarized below.

Hazard Information	Details	Reference(s)
Signal Word	Warning	[7]
Pictogram	GHS07 (Exclamation mark)	[7]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4]
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338	[4]

Synthetic Applications and Logical Workflow

2-Amino-4-fluorobenzaldehyde is a versatile intermediate used in the synthesis of a wide range of chemical compounds.[1] Its aldehyde and amine functional groups allow for various derivatizations, including the formation of Schiff bases and the construction of heterocyclic systems.[1] It serves as a crucial building block for pharmaceuticals, particularly kinase inhibitors, as the fluorine atom can enhance metabolic stability and bioavailability.[1] It is also employed in the production of agrochemicals and fluorescent dyes.[1]

The following diagram illustrates the role of **2-Amino-4-fluorobenzaldehyde** as a versatile building block in chemical synthesis.



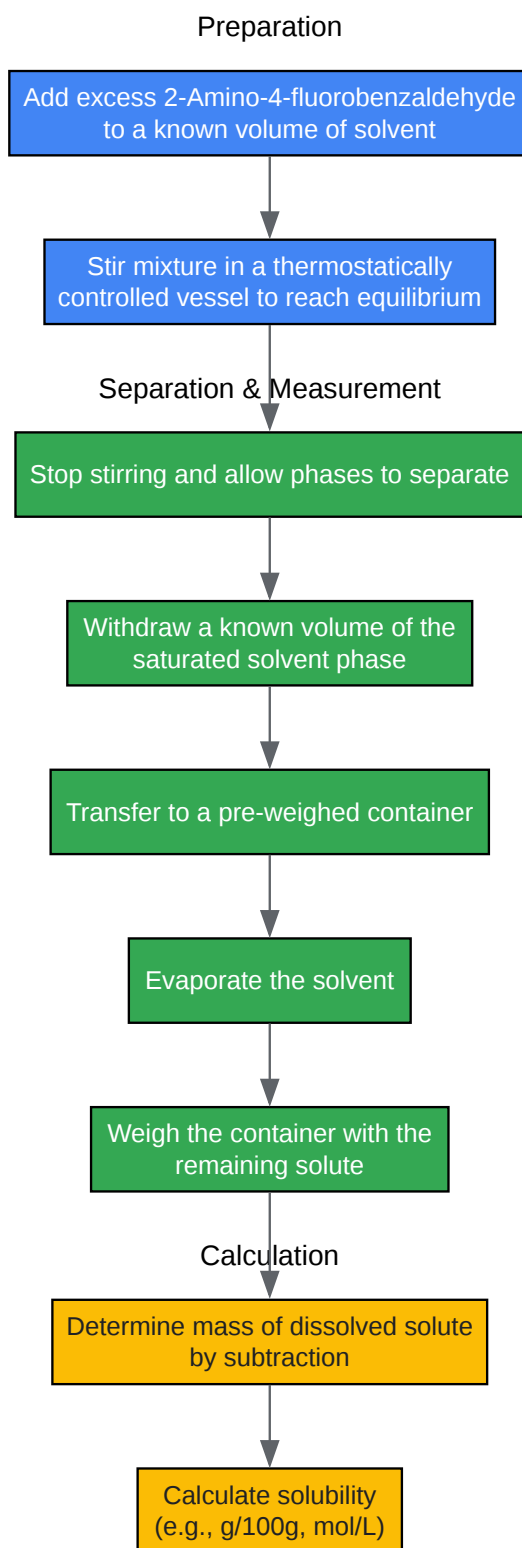
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Synthetic utility of **2-Amino-4-fluorobenzaldehyde**.

Experimental Protocols

Detailed experimental protocols for the determination of the specific physical properties listed above are not available in the cited literature. These values are typically determined using standardized analytical methods (e.g., Differential Scanning Calorimetry for melting point, capillary methods for boiling point) which are not detailed on supplier safety data sheets.

However, a general experimental workflow for determining the solubility of a liquid solute like **2-Amino-4-fluorobenzaldehyde** in an organic solvent via the gravimetric method is provided below.



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